

tricosane solubility enhancement supercritical fluids

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Compound Focus: Tricosane

CAS No.: 638-67-5

Cat. No.: S564978

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Frequently Asked Questions

- **Q: What is the most effective way to enhance tricosane solubility in SC-CO₂?** A: Modifying the SC-CO₂ fluid with a 5 wt.% cosolvent is highly effective. Experimental studies show this can **double the solubility** of crystalline **tricosane** compared to using pure SC-CO₂ [1] [2].
- **Q: Which cosolvents have been experimentally verified to work?** A: Research has successfully used **dimethylsulfoxide, ethanol, acetone, and chloroform** as cosolvents [1] [2].
- **Q: What are the typical experimental conditions for these studies?** A: Studies are conducted within specific temperature and pressure ranges: * **Temperature:** 308.15 K to 315.15 K (35°C to 42°C) [1] [2] * **Pressure:** 8.00 MPa to 20.32 MPa [1] [2] The **dynamic method** is a common technique for measuring solubility under these conditions [1] [2].

Experimental Data & Protocols

Detailed Experimental Methodology

The following table summarizes the core protocol for measuring **tricosane** solubility in SC-CO₂ with cosolvents, based on published research [1] [2]:

Aspect	Description
Objective	Determine solubility (VLE-properties) of crystalline tricosane in pure/modified SC-CO ₂ .
Method	Dynamic method.
Temperature Range	308.15 K to 315.15 K.
Pressure Range	8.00 MPa to 20.32 MPa.
Cosolvent Concentration	5 wt.% for dimethylsulfoxide, ethanol, acetone, chloroform.
Data Modeling	Peng-Robinson equation of state.

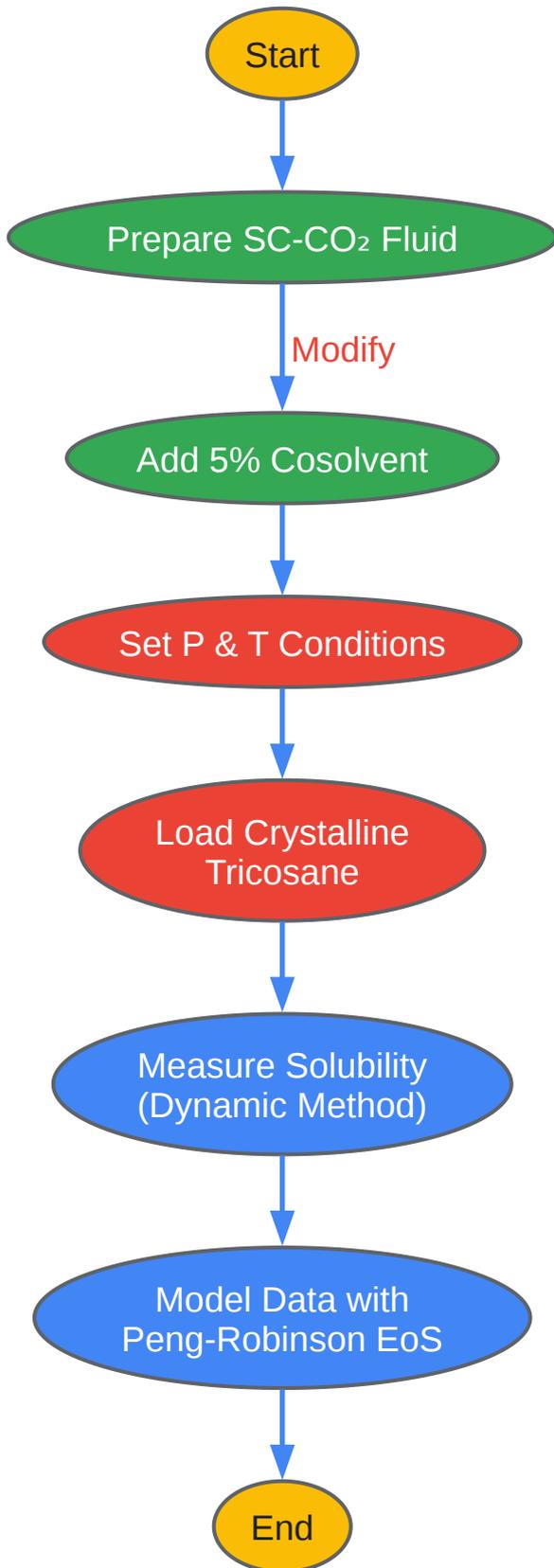
Quantitative Solubility Enhancement

This table presents the key experimental finding from the research [1] [2]:

Parameter	Result
Solubility in Pure SC-CO ₂	Baseline solubility (varies with T & P).
Solubility in SC-CO ₂ + 5 wt.% Cosolvent	Improvement by a factor of approximately 2.
Effective Cosolvents	Dimethylsulfoxide, Ethanol, Acetone, Chloroform.

Experimental Workflow Visualization

The diagram below outlines the key stages of the experimental process.



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Troubleshooting Common Issues

- **Low Solubility Measured:** Ensure your cosolvent is precisely mixed at **5 wt.% concentration**. Deviations can significantly impact results. Verify that your system temperature and pressure are stable within the published ranges of **308.15-315.15 K** and **8.0-20.32 MPa** [1] [2].
- **Data Modeling Difficulties:** The **Peng-Robinson equation of state** is cited as an effective model for correlating the experimental solubility data. Consider using this thermodynamic model if you encounter issues with data fitting [1] [2].

Research Context and Applications

Understanding why this method works and where it's applied can provide valuable context.

- **Broader Relevance:** Supercritical fluid technologies are crucial in various fields. The study of **tricosane**, a long-chain alkane, has direct relevance to processes like **oil wellhead cleaning from paraffin deposits** [1].
- **Biological Activity of Tricosane:** Beyond its physicochemical properties, **tricosane** is also identified as a major component in essential oils (like *Centaurium erythraea*) and has been studied for its **antibacterial and antidiabetic effects** [3]. Furthermore, a related compound (**Z**)-9-tricosene is a known aversive agent for pest control, such as repelling invasive ants [4].

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